

Solubility of N-Boc-S-benzyl-D-cysteine in common solvents

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Compound of Interest

Compound Name: *N-Boc-S-benzyl-D-cysteine*

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Technical Guide: Solubility of N-Boc-S-benzyl-D-cysteine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **N-Boc-S-benzyl-D-cysteine** in common laboratory solvents. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing qualitative solubility information and a detailed experimental protocol for researchers to determine precise solubility values in their solvents of interest.

Introduction

N-Boc-S-benzyl-D-cysteine is a protected amino acid derivative widely used in peptide synthesis and medicinal chemistry. Its Boc (tert-butyloxycarbonyl) protecting group on the amine and the benzyl protection on the sulfur atom enhance its stability and utility in synthetic applications. Understanding the solubility of this compound is critical for its effective use in solution-phase peptide synthesis, purification, and formulation development. While product information from various suppliers highlights its enhanced stability and solubility, specific quantitative data is not readily available^{[1][2]}.

Solubility Data

Exhaustive searches of scientific literature and chemical databases did not yield quantitative solubility data (e.g., in g/L or mg/mL) for **N-Boc-S-benzyl-D-cysteine** in common solvents. However, qualitative information is available for the closely related L-enantiomer, N-Boc-S-benzyl-L-cysteine, which is expected to have very similar solubility properties.

Table 1: Qualitative Solubility of N-Boc-S-benzyl-cysteine Derivatives

Compound	Solvent	Solubility Description
N-Boc-S-benzyl-L-cysteine	Methanol	Almost transparency
N-Boc-S-benzyl-L-cysteine	DMSO (Dimethyl sulfoxide)	Soluble
N-Boc-S-Trityl-L-cysteine	Chloroform	Soluble
N-Boc-S-Trityl-L-cysteine	Dichloromethane	Soluble
N-Boc-S-Trityl-L-cysteine	Ethyl Acetate	Soluble
N-Boc-S-Trityl-L-cysteine	Acetone	Soluble

Note: The solubility of the D-enantiomer is expected to be identical to the L-enantiomer in achiral solvents.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of the solubility of **N-Boc-S-benzyl-D-cysteine**. This method is a standard and reliable approach for obtaining accurate quantitative solubility data^{[3][4][5]}.

3.1. Materials and Equipment

- **N-Boc-S-benzyl-D-cysteine** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Thermostatic water bath or incubator

- Vortex mixer and/or magnetic stirrer with stir bars
- Glass vials with screw caps
- Syringe filters (0.22 μm , solvent-compatible)
- Pipettes (calibrated)
- Pre-weighed evaporation dishes or vials
- Vacuum oven or desiccator

3.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **N-Boc-S-benzyl-D-cysteine** to a glass vial containing a known volume of the selected solvent. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture using a vortex mixer or magnetic stirrer for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required to reach equilibrium may need to be determined experimentally[6].
- Sample Collection and Filtration:
 - Once equilibrium is achieved, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a calibrated pipette.
 - Filter the collected supernatant through a 0.22 μm syringe filter to remove any remaining solid particles. This step is crucial for accurate results[6].

- Gravimetric Analysis:
 - Dispense the filtered, saturated solution into a pre-weighed evaporation dish.
 - Record the exact weight of the dish with the solution.
 - Evaporate the solvent in a vacuum oven at a temperature below the decomposition point of the compound. A gentle stream of nitrogen can also be used to facilitate evaporation.
 - Once the solvent is completely removed, place the dish in a desiccator to cool to room temperature.
 - Weigh the dish containing the dry solute.
 - Repeat the drying and weighing process until a constant weight is achieved[3][5].

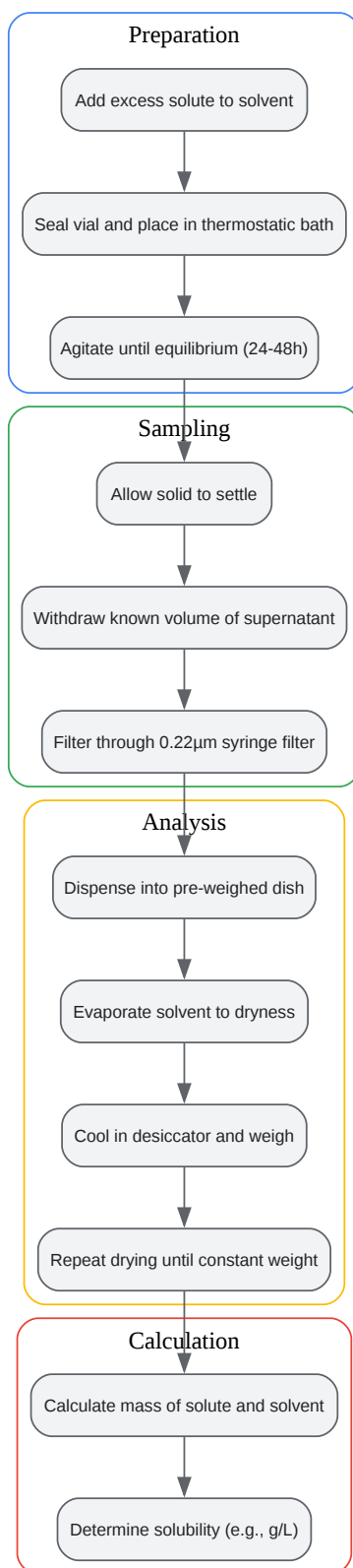
3.3. Calculation of Solubility

The solubility can be calculated using the following formulas:

- Weight of solute (g): $(\text{Weight of dish} + \text{dry solute}) - (\text{Weight of empty dish})$
- Weight of solvent (g): $(\text{Weight of dish} + \text{solution}) - (\text{Weight of dish} + \text{dry solute})$
- Solubility (g/100 g solvent): $(\text{Weight of solute} / \text{Weight of solvent}) \times 100$
- Solubility (g/L): $(\text{Weight of solute} / \text{Volume of solution collected in L})$

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the gravimetric determination of solubility.



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Caption: Experimental workflow for gravimetric solubility determination.

Conclusion

While quantitative solubility data for **N-Boc-S-benzyl-D-cysteine** is not readily available in the public domain, qualitative information suggests its solubility in common polar aprotic solvents. For researchers requiring precise solubility values for applications such as process development, formulation, or kinetic studies, direct experimental determination is recommended. The provided gravimetric method offers a robust and accurate approach to obtaining this critical data.

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